

"boeravinone A" chemical structure and properties

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Compound of Interest

Compound Name: *boeravinone A*

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Boeravinone A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boeravinone A is a rotenoid, a class of naturally occurring heterocyclic compounds, isolated from the roots of *Boerhaavia diffusa* Linn. (Nyctaginaceae).[1] This plant, commonly known as Punarnava, has a long history of use in traditional medicine systems like Ayurveda for treating a variety of ailments, including inflammatory conditions, liver disorders, and cancer.[2][3] The boeravinones, including **boeravinone A**, are considered to be among the primary bioactive constituents responsible for the therapeutic effects of *Boerhaavia diffusa*. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **boeravinone A**, with comparative insights from its closely related analogs where direct data for **boeravinone A** is limited.

Chemical Structure and Identification

Boeravinone A is characterized by a chromeno[3,4-b]chromen-12-one core structure. Its systematic IUPAC name is 9,11-dihydroxy-6-methoxy-10-methyl-6H-chromeno[3,4-b]chromen-12-one.[4]

Identifier	Value
IUPAC Name	9,11-dihydroxy-6-methoxy-10-methyl-6H-chromeno[3,4-b]chromen-12-one[4]
Molecular Formula	C ₁₈ H ₁₄ O ₆ [4]
CAS Number	114567-33-8[4]
SMILES	<chem>CC1=C(C2=C(C=C1O)OC3=C(C2=O)C4=CC=CC=C4OC3OC)O</chem> [4]
InChI	InChI=1S/C18H14O6/c1-8-10(19)7-12-14(15(8)20)16(21)13-9-5-3-4-6-11(9)24-18(22-2)17(13)23-12/h3-7,18-20H,1-2H3[4]

Physicochemical Properties

Experimentally determined physicochemical data for **boeravinone A** are not extensively reported in the literature. However, computed properties from reputable databases provide valuable insights. For context, experimental data for the closely related boeravinone B are included.

Property	Boeravinone A (Computed)	Boeravinone B (Experimental/Computed)
Molecular Weight	326.3 g/mol [4]	312.27 g/mol [5]
XLogP3	2.9	2.4[5]
Melting Point	Data not available	Data not available
Solubility	Data not available	Poorly soluble in water; soluble in organic solvents like ethanol, methanol, and DMSO. [6]
Appearance	Powder (in isolated form)[6]	Powder[6]

Biological Activities and Mechanism of Action

While specific high-throughput screening data for **boeravinone A** is limited, the biological activities of the boeravinone class of compounds have been a subject of significant research. Studies on its close analogs, boeravinone B and boeravinone G, provide strong indications of the potential therapeutic effects of **boeravinone A**. The primary activities reported for boeravinones include anti-inflammatory, antioxidant, and anticancer effects.

Anti-inflammatory Activity

Boeravinone B has demonstrated significant anti-inflammatory activity by inhibiting COX-1 and COX-2 enzymes.^{[4][7]} This suggests a potential mechanism for the traditional use of *Boerhaavia diffusa* in treating inflammatory disorders.

Antioxidant and Genoprotective Effects

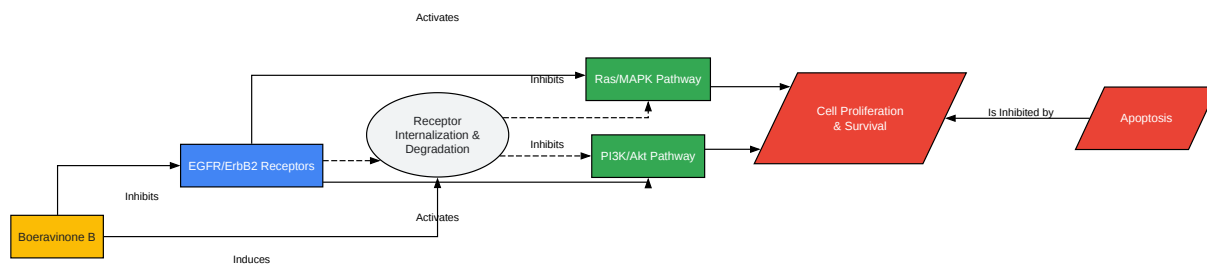
Boeravinone G has been identified as a potent antioxidant and genoprotective agent.^{[8][9][10]} It effectively scavenges free radicals and protects against DNA damage induced by oxidative stress.^{[8][9][10]} This activity is mediated, at least in part, through the modulation of the MAP kinase and NF-κB signaling pathways.^{[8][9][10]}

Anticancer Activity

The anticancer potential of boeravinones is an active area of investigation. Boeravinone B has been shown to exert anticancer effects in human colon cancer cells by inducing the internalization and degradation of the epidermal growth factor receptor (EGFR) and ErbB2, key drivers of cancer cell proliferation and survival.^{[11][12]} This action leads to the inhibition of downstream signaling pathways, including the Ras/MAPK and PI3K/Akt pathways, ultimately resulting in apoptosis.^{[11][12]}

Signaling Pathways

The biological effects of boeravinones are mediated through their interaction with key cellular signaling pathways. Based on studies of its analogs, **boeravinone A** likely modulates pathways central to inflammation, oxidative stress, and cancer progression.



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Caption: Boeravinone B induced anticancer signaling pathway.



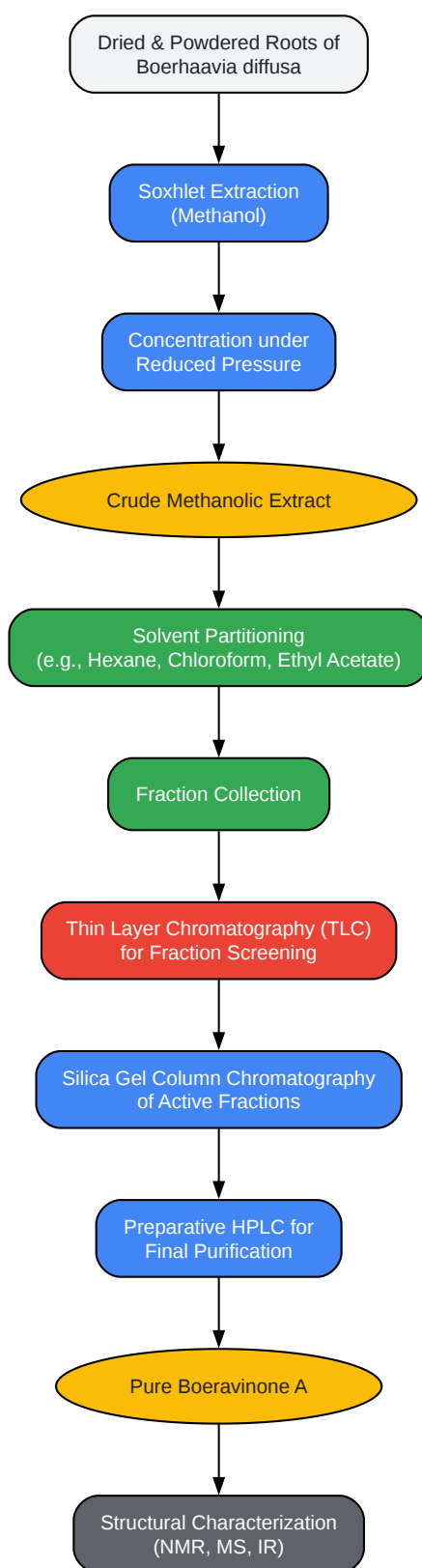
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Caption: Boeravinone G mediated antioxidant and genoprotective signaling.

Experimental Protocols

Isolation and Purification of Boeravinone A from *Boerhaavia diffusa*

The following is a general protocol for the isolation of boeravinones, which can be adapted for the specific isolation of **boeravinone A**.



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Caption: General workflow for the isolation of **Boeravinone A**.

Detailed Methodology:

- **Extraction:** The air-dried and powdered roots of *Boerhaavia diffusa* are subjected to extraction with methanol using a Soxhlet apparatus.[\[13\]](#)
- **Concentration:** The resulting methanolic extract is concentrated under reduced pressure to yield a crude extract.[\[13\]](#)
- **Fractionation:** The crude extract is then subjected to solvent-solvent partitioning using a series of solvents with increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity.[\[14\]](#)
- **Screening:** The different fractions are screened for the presence of boeravinones using Thin Layer Chromatography (TLC).[\[13\]](#)
- **Column Chromatography:** The fraction showing the highest concentration of the desired compound is subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., n-hexane-ethyl acetate) to achieve further separation.
- **Purification:** Final purification of **boeravinone A** is typically achieved by preparative High-Performance Liquid Chromatography (HPLC).[\[15\]](#)
- **Characterization:** The structure of the isolated compound is confirmed by spectroscopic methods, including Nuclear Magnetic Resonance (^1H -NMR, ^{13}C -NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.[\[16\]](#)

High-Performance Liquid Chromatography (HPLC) Analysis

The following is a representative HPLC method for the analysis of boeravinones, which can be optimized for the quantification of **boeravinone A**.

Parameter	Condition
Column	C18 reversed-phase (e.g., 250 mm x 4.6 mm, 5 μ m)[6]
Mobile Phase	Gradient elution with acetonitrile and water (containing 0.1% formic or phosphoric acid)[6][17]
Flow Rate	1.0 mL/min[6]
Detection	UV at 276 nm[17]
Injection Volume	20 μ L
Column Temperature	Ambient or controlled (e.g., 25 $^{\circ}$ C)

Sample Preparation: A known weight of the extract or isolated compound is dissolved in methanol, sonicated, and filtered through a 0.45 μ m filter before injection.

Biological Assays

Antioxidant Activity Assays:

- DPPH Radical Scavenging Assay: Measures the ability of the compound to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.
- TBARS Assay: Quantifies lipid peroxidation by measuring the formation of thiobarbituric acid reactive substances (TBARS).[10]
- ROS Assay: Cellular reactive oxygen species (ROS) levels can be measured using fluorescent probes like 2',7'-dichlorofluorescein diacetate (DCFH-DA).[10]

Anti-inflammatory Assays:

- COX Inhibition Assay: Measures the inhibition of cyclooxygenase (COX-1 and COX-2) enzyme activity in vitro.
- Nitric Oxide (NO) Inhibition Assay: Determines the inhibitory effect of the compound on nitric oxide production in lipopolysaccharide (LPS)-stimulated macrophages.

Anticancer Assays:

- MTT Assay: A colorimetric assay to assess cell viability and proliferation.[11]
- Western Blotting: To analyze the expression levels of key proteins in signaling pathways (e.g., EGFR, Akt, MAPK).[11]
- Immunofluorescence: To visualize the cellular localization of target proteins.[11]
- Comet Assay: To evaluate DNA damage.[10]

Conclusion

Boeravinone A, a key constituent of *Boerhaavia diffusa*, holds significant promise as a therapeutic agent, particularly in the areas of inflammation, oxidative stress-related diseases, and cancer. While direct experimental data for **boeravinone A** is still emerging, the extensive research on its close analogs, boeravinone B and G, provides a strong foundation for its potential mechanisms of action. Further research is warranted to fully elucidate the specific biological targets and signaling pathways of **boeravinone A** and to establish its clinical utility. The experimental protocols outlined in this guide provide a framework for researchers to further investigate this promising natural product.

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